

Safeguarding Your Research: A Comprehensive Guide to Handling Chlorphenesin

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Compound of Interest

Compound Name: Chlorphenesin

Cat. No.: B1668841

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For laboratory professionals engaged in pharmaceutical development and scientific research, ensuring a safe environment is paramount. This guide provides essential, immediate safety and logistical information for the handling of **Chlorphenesin**, a synthetic preservative with antifungal and antibacterial properties.^[1] Adherence to these procedural steps will minimize risk and ensure proper disposal, fostering a secure and efficient laboratory setting.

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **Chlorphenesin**.

Property	Value	Source
CAS Number	104-29-0	[1][2]
Molecular Formula	C9H11ClO3	[3][4]
Molecular Weight	202.6 g/mol	[4][5]
Melting Point	77-79°C	[3]
Boiling Point	369.5°C at 760 mmHg	[3]
Solubility	Slightly soluble in water. Soluble in DMSO (Slightly), Ethanol (Slightly), Methanol (Slightly, Sonicated).	[1][3]
Vapor Pressure	4.13E-06mmHg at 25°C	[3]
Density	1.317g/cm3	[3]
Acute Oral Toxicity (LD50, rat)	3,000 mg/kg	[6]
Subcutaneous LD50 (mouse)	911 mg/kg	[2]

Experimental Protocols: Safe Handling and Disposal of Chlorphenesin

The following protocols provide a step-by-step guide for the safe handling and disposal of **Chlorphenesin** in a laboratory setting.

1. Personal Protective Equipment (PPE) and Engineering Controls:

- **Engineering Controls:** A well-ventilated area is crucial to minimize exposure.[7][8] Use of a chemical fume hood is recommended, especially when handling the powder form to avoid dust formation.[7] A safety shower and eye wash station should be readily accessible.[8]
- **Respiratory Protection:** If airborne concentrations are high or ventilation is inadequate, a NIOSH/MSHA or European Standard EN 149 approved respirator should be worn.[8]
- **Hand Protection:** Wear compatible chemical-resistant gloves to prevent skin contact.[8]

- Eye Protection: Use appropriate protective eyeglasses or chemical safety goggles.[8] A face shield may be necessary for splash protection.[1]

- Skin and Body Protection: Wear suitable protective clothing to prevent skin contact.[1][8]

2. Handling and Storage:

- Handling: Avoid contact with skin, eyes, and clothing.[8] Prevent the formation of dust and aerosols.[7] Do not ingest or inhale.[4][8] Wash hands thoroughly after handling.[8][9]
- Storage: Store in a cool, dry, well-ventilated area away from direct sunlight and sources of ignition.[7][8] Keep containers tightly closed when not in use.[7] Store away from incompatible materials such as strong acids, bases, and oxidizing agents.[7] The recommended storage temperature is between 10°C and 25°C.[8]

3. Accidental Release Measures:

- Personal Precautions: In case of a spill, wear appropriate PPE, including respiratory protection if dust is generated.[7][8]
- Containment and Cleaning Up: Sweep up the spilled material and place it into a suitable, closed container for disposal.[10] Avoid generating dust. Ventilate the affected area.[8] Do not allow the substance to enter drains or surface water.[2][8]

4. First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek medical attention.[2][3]
- Skin Contact: Immediately wash the affected area with plenty of soap and water.[2][3] Remove contaminated clothing and wash it before reuse.[8] If skin irritation occurs, get medical advice.[3][10]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[3][9] Seek immediate medical attention.[2][5]

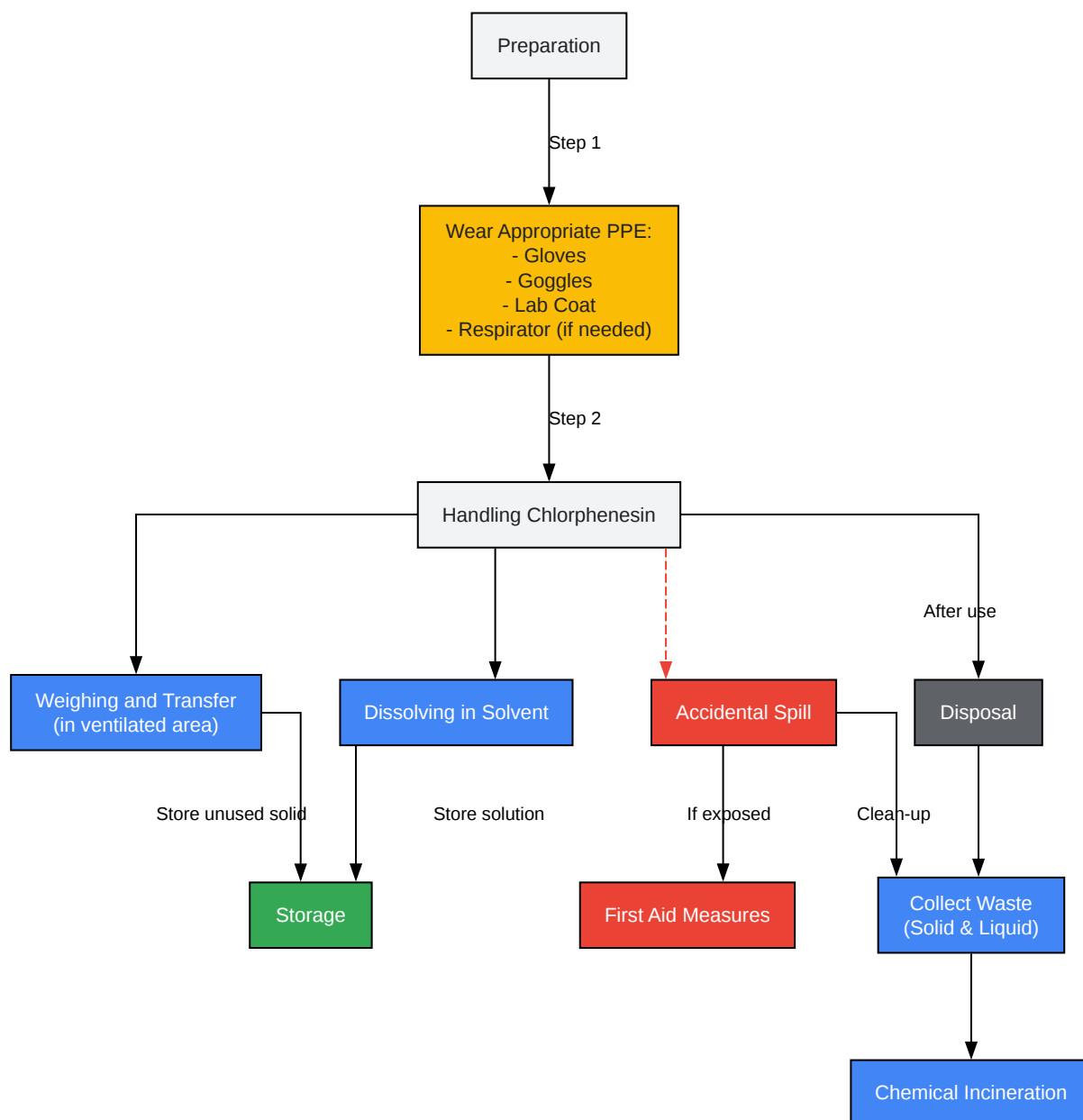
- Ingestion: Rinse mouth with water. Do not induce vomiting.[3] Call a doctor or poison control center immediately.[3]

5. Disposal Plan:

- Waste Disposal: Dispose of waste material in accordance with local, regional, national, and international regulations.[5][8] The material may be dissolved or mixed with a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber.[8]
- Contaminated Packaging: Empty containers may retain product residue and can be hazardous.[9] Do not reuse empty containers. Disposal must be made according to official regulations.[2][5]

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **Chlorphenesin**, from preparation to disposal.



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Caption: Workflow for the safe handling of **Chlorphenesin**.

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